

5-Chloro-2,3-dimethylpyridine 1-oxide IUPAC name

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Compound of Interest

Compound Name: 5-Chloro-2,3-dimethylpyridine 1-oxide

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An In-Depth Technical Guide to 4-Chloro-2,3-dimethylpyridine 1-oxide

Foreword: On Nomenclature and Scope

This guide provides a comprehensive technical overview of the chemical compound identified by the CAS Number 59886-90-7. While the topic specified was "**5-Chloro-2,3-dimethylpyridine 1-oxide**," extensive database searches, including PubChem, indicate that the correct and commercially recognized name for this structure is 4-Chloro-2,3-dimethylpyridine 1-oxide. The authoritative IUPAC name for this compound is 4-chloro-2,3-dimethyl-1-oxidopyridin-1-ium[1]. This document will, therefore, focus on the synthesis, properties, and applications of this 4-chloro isomer, which is a critical intermediate in various industrial and research settings.

Commonly used synonyms include:

- 4-Chloro-2,3-dimethylpyridine N-oxide[2][3]
- 4-Chloro-2,3-lutidine N-oxide[3]

This compound is a versatile pyridine derivative highly valued in the synthesis of pharmaceuticals and agrochemicals.^[4] Its molecular structure facilitates effective interactions within biological systems, establishing it as a cornerstone for the development of advanced chemical entities.^[4] This guide will delve into the fundamental chemistry, validated synthesis protocols, and key applications of this important molecule, with a focus on providing actionable insights for researchers and development professionals.

Physicochemical and Spectroscopic Profile

The identity and purity of 4-Chloro-2,3-dimethylpyridine 1-oxide are established through its distinct physical properties and spectroscopic data. These characteristics are fundamental for its application in regulated industries like pharmaceuticals, where batch-to-batch consistency is paramount.

Physical and Chemical Properties

The compound is typically a white to light yellow crystalline powder.^{[4][5]} Its stability and handling requirements are crucial for both laboratory-scale synthesis and industrial production.

Property	Value	Source(s)
CAS Number	59886-90-7	^{[1][2]}
Molecular Formula	C ₇ H ₈ ClNO	^{[1][4]}
Molecular Weight	157.60 g/mol	^{[1][2][4]}
Appearance	White to light yellow crystalline powder	^{[4][5]}
Melting Point	101-107 °C	^{[3][4]}
Boiling Point	338.5°C (Predicted)	^[3]
Purity	≥ 98%	^[4]
Storage Conditions	Store at 0-8°C or Room Temperature, under inert atmosphere, protected from moisture.	^{[3][4][6][7]}

Spectroscopic Validation

While a complete public dataset for all spectroscopic methods is not readily available, the structure of 4-Chloro-2,3-dimethylpyridine 1-oxide allows for predictable characterization. The following are expected analytical signatures for structural confirmation:

- ^1H NMR: The proton NMR spectrum is expected to show two distinct signals in the aromatic region corresponding to the two protons on the pyridine ring, and two separate singlets in the aliphatic region for the non-equivalent methyl groups at the C2 and C3 positions.
- ^{13}C NMR: The carbon NMR spectrum should display seven distinct signals: five for the aromatic carbons of the pyridine ring and two for the methyl group carbons.
- Mass Spectrometry (MS): Electron ionization mass spectrometry (EI-MS) would show a molecular ion (M^+) peak. A characteristic isotopic pattern would be observed, with an ($\text{M}+2$) peak approximately one-third the intensity of the M^+ peak, which is definitive for a molecule containing one chlorine atom.
- Infrared (IR) Spectroscopy: The IR spectrum would feature characteristic absorption bands for C-H stretching of the aromatic and methyl groups, C=C and C=N stretching vibrations within the pyridine ring, and a strong band corresponding to the N-O stretching vibration, which is indicative of the N-oxide functional group.

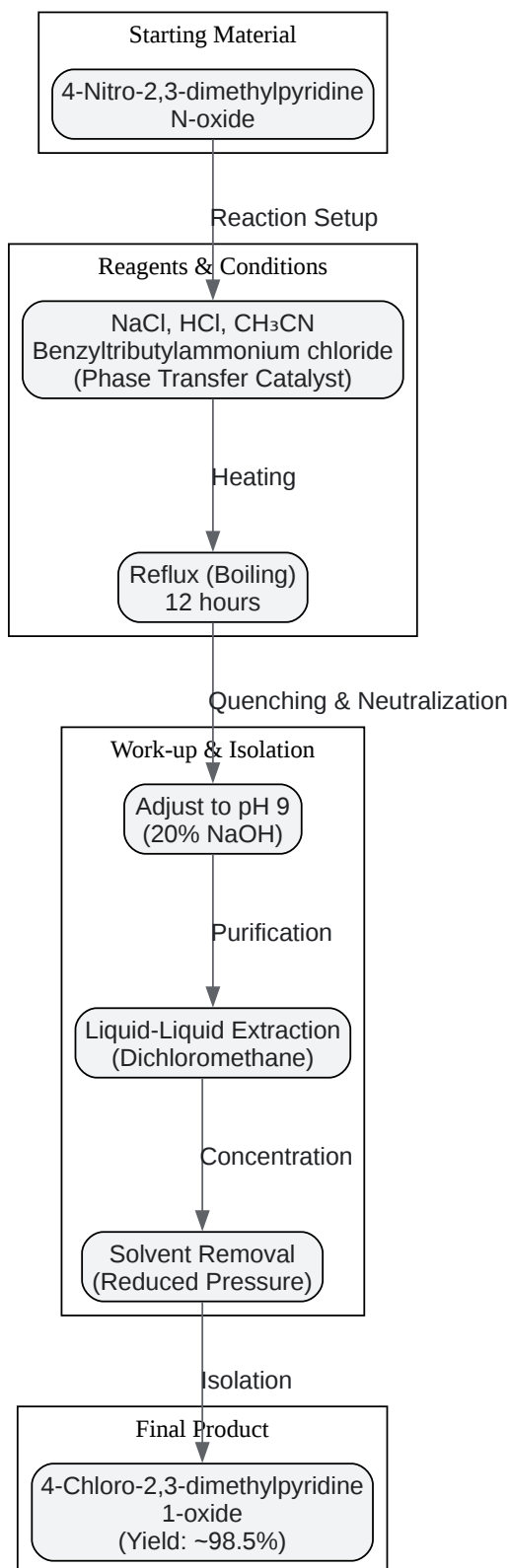
Synthesis Methodologies: From Precursor to Product

The synthesis of 4-Chloro-2,3-dimethylpyridine 1-oxide is a critical process, particularly due to its role as a key intermediate in the production of proton pump inhibitors (PPIs).^[8] The methodologies described below are based on established chemical literature and provide a pathway to high-purity material.

Primary Synthesis Route: Nucleophilic Substitution of a Nitro Group

The most well-documented and high-yielding synthesis proceeds from 4-nitro-2,3-dimethylpyridine N-oxide. This process involves a nucleophilic aromatic substitution where the

nitro group is displaced by a chloride ion.



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Caption: Synthesis workflow for 4-Chloro-2,3-dimethylpyridine 1-oxide.

Experimental Protocol:

- **Reaction Setup:** In a suitable reaction vessel, a mixture of 4-nitro-2,3-dimethylpyridine N-oxide (0.49 mol), sodium chloride (1.54 mol), and benzyltributylammonium chloride (16.6 g) is suspended in acetonitrile (1350 ml) and 36% aqueous HCl (180 ml).^[9]
 - **Expertise & Causality:** The use of benzyltributylammonium chloride is critical. It acts as a phase transfer catalyst, facilitating the transport of the chloride anion from the aqueous phase (from HCl and NaCl) to the organic phase where the starting material is more soluble. This dramatically increases the reaction rate for the nucleophilic substitution.
- **Reaction Execution:** The suspension is heated to reflux and stirred vigorously for 12 hours. ^[9] Reaction progress can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up and Isolation:** After cooling, the reaction mixture is carefully basified to a pH of 9 using a 20% sodium hydroxide solution.^[9] This step neutralizes the excess HCl and quenches the reaction.
 - **Trustworthiness:** This pH adjustment is crucial as it ensures the product, a weakly basic N-oxide, is in its free form, making it extractable into an organic solvent.
- **Extraction:** The organic phase is separated. The aqueous phase is further extracted with dichloromethane to recover any dissolved product.^[9]
- **Final Purification:** The combined organic phases are dried over an anhydrous salt (e.g., Na₂SO₄), filtered, and the solvent is removed under reduced pressure to yield the final product, 4-Chloro-2,3-dimethylpyridine 1-oxide.^[9] Reported yields for this process are as high as 98.5%.^[9]

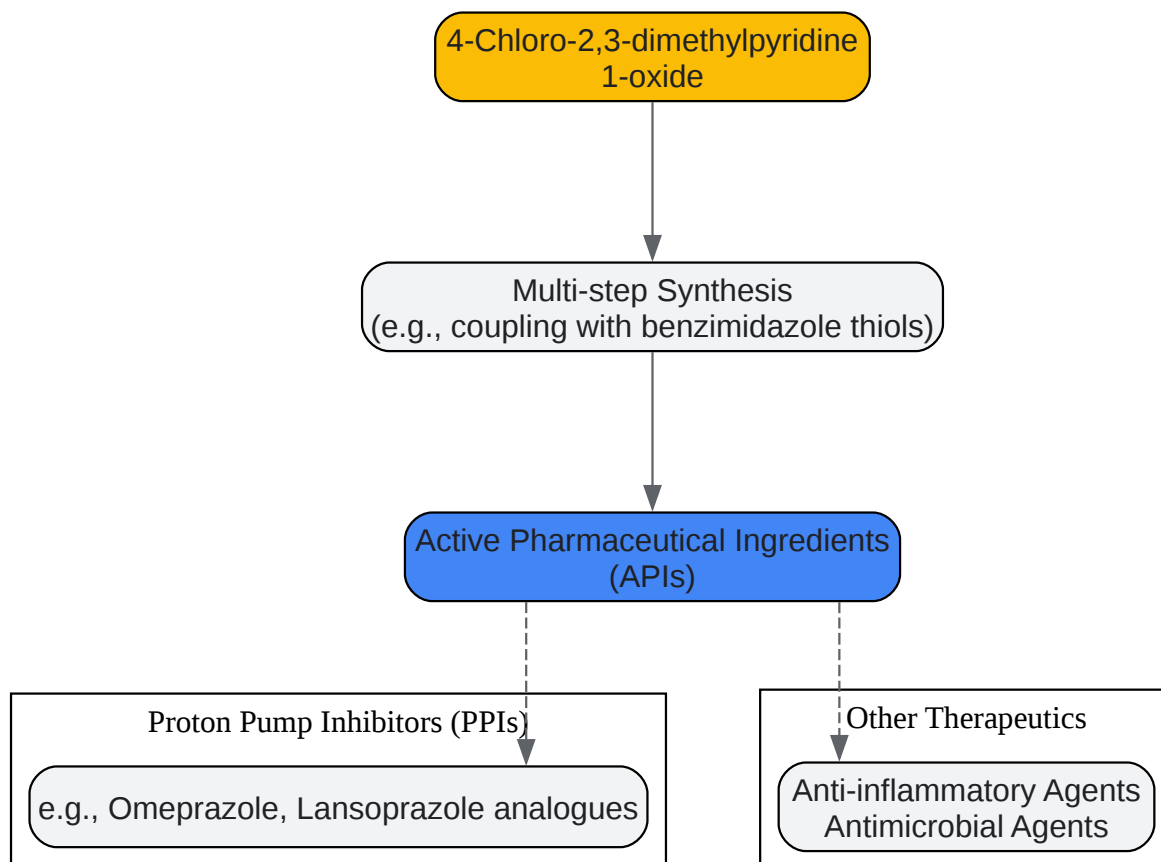
Industrial and Research Applications

4-Chloro-2,3-dimethylpyridine 1-oxide is not an end-product itself but rather a high-value building block. Its utility spans multiple sectors of the chemical industry.

Core Intermediate in Pharmaceutical Synthesis

The primary application of this compound is in pharmaceutical development.[4][10]

- **Proton Pump Inhibitors (PPIs):** It is a documented key intermediate in the synthesis of 2-(pyridin-2-ylmethanesulfinyl)-1H-benzimidazole-based drugs.[8] This class of drugs includes some of the most widely used medications for treating acid-related gastrointestinal disorders. The development of scalable and safe processes for its production is a significant focus in process chemistry.[8]
- **Anti-inflammatory and Antimicrobial Agents:** The compound also serves as a precursor in the development of novel anti-inflammatory and antimicrobial agents.[4][10]
- **Drug Co-crystal Development:** Pyridine N-oxides, as a class, are explored as "coformers" in creating pharmaceutical co-crystals.[11] This strategy is used to improve the solubility and bioavailability of active pharmaceutical ingredients (APIs).[11]



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Caption: Role as a key intermediate in drug development pathways.

Agrochemicals and Material Science

Beyond pharmaceuticals, this intermediate finds use in other advanced applications:

- **Agricultural Chemicals:** It is used in the formulation of modern pesticides and herbicides, where it can improve the stability and absorption of the active ingredients in plants.[4][10]
- **Material Science:** The pyridine N-oxide moiety can be incorporated into polymer formulations to enhance thermal stability and chemical resistance.[4]

Safety, Handling, and Storage

Proper handling of 4-Chloro-2,3-dimethylpyridine 1-oxide is essential to ensure laboratory and personnel safety. The compound presents several hazards that must be managed with appropriate engineering controls and personal protective equipment.

Hazard Category	Description	Precautionary Statements	Source(s)
Skin Irritation	Causes skin irritation.	H315: Wash hands and any exposed skin thoroughly after handling.	[5] [7]
Eye Irritation	Causes serious eye irritation.	H319: Wear eye/face protection. If irritation persists, get medical advice.	[5] [7]
Mutagenicity	Suspected of causing genetic defects.	H341: Obtain special instructions before use. Do not handle until all safety precautions have been read.	[5]
Storage	Hygroscopic. Stable under recommended conditions.	Keep container tightly closed in a dry, well-ventilated place, preferably under an inert atmosphere.	[7]
Incompatibilities	---	Avoid strong oxidizing agents, strong acids, and strong bases.	[7]
Fire Hazard	Thermal decomposition can release irritating gases and vapors (CO, CO ₂ , NO _x).	Use water spray, CO ₂ , dry chemical, or alcohol-resistant foam. Wear self-contained breathing apparatus.	[7]

Conclusion

4-Chloro-2,3-dimethylpyridine 1-oxide (IUPAC: 4-chloro-2,3-dimethyl-1-oxidopyridin-1-ium) is a pivotal chemical intermediate whose importance is firmly established, particularly in the pharmaceutical industry. Its role in the synthesis of proton pump inhibitors underscores its value in producing life-changing medicines. The well-defined synthesis protocols, characterized by high yields and scalability, ensure its continued availability for both large-scale manufacturing and innovative research. For scientists and professionals in drug development and chemical synthesis, a thorough understanding of this molecule's properties, reactivity, and handling requirements is fundamental to leveraging its full potential in creating next-generation chemical products.

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